

# alpha-Calacorene structural analogs comparative study

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## Compound Focus: alpha-Calacorene

CAS No.: 21391-99-1

Cat. No.: S595768

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## Alpha-Calacorene at a Glance

The table below summarizes the key identifying information and selected experimental data for **alpha-Calacorene** found in the search results.

| Property             | Description  |
|----------------------|--|
| Chemical Name        | alpha-Calacorene [1] [2] [3]   |
| CAS Registry Number  | 21391-99-1 [1] [2] [3]   |
| Molecular Formula    | C <sub>15</sub> H <sub>20</sub> [1] [2] [3]  |
| Molecular Weight     | 200.3193 g/mol [1] [3]   |
| IUPAC Standard InChI | InChI=1S/C15H20/c1-10(2)13-8-6-12(4)14-7-5-11(3)9-15(13)14/h5-7,9-10,13H,8H2,1-4H3 [1] [3]       |
| Synonyms             | 1-Isopropyl-4,7-dimethyl-1,2-dihydronaphthalene; Cadina-1,3,5,9-tetraene; α-Calacorene I [1] [3] |

| Property                                  | Description   |
|---|---|
| Retention Index (RI) on Non-Polar Columns | Values range from ~1520 to 1585 (e.g., on DB-5, HP-5MS, SPB-5 columns) [1]  |
| Retention Index (RI) on Polar Columns     | Values range from ~1901 to 1948 (e.g., on Carbowax 20M, HP-Wax columns) [1] |

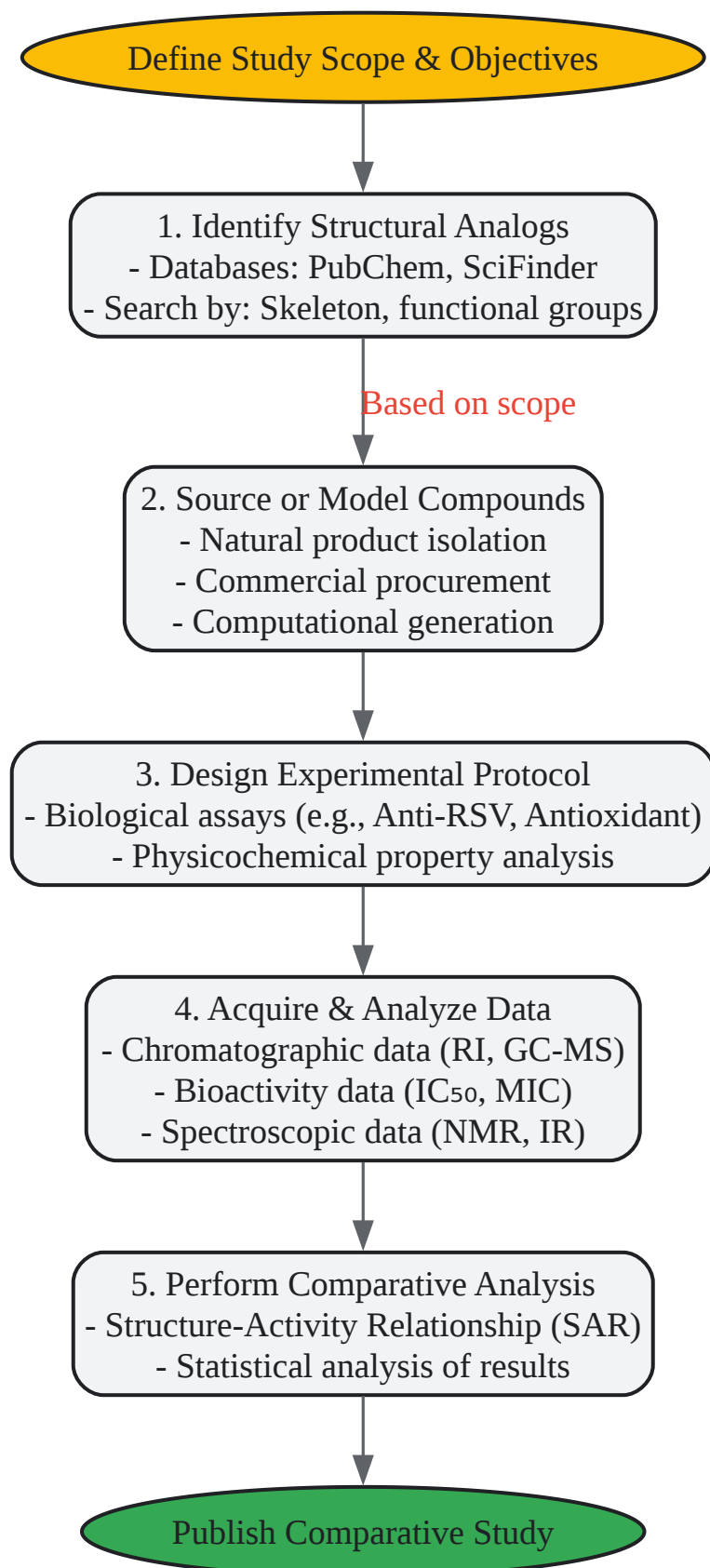
## Related Compounds and Research Context

While a direct comparative study was not found, the search results point to a relevant class of complex natural products that can inform your research.

- **A Class of Structurally Complex Analogs:** A recent study focused on isolating **cinnamoylphloroglucinol-terpene adducts (CPTAs)** from the plant *Cleistocalyx operculatus* [4]. These compounds are formed from terpene building blocks (like the one **alpha-Calacorene** belongs to) adducted with other molecular units. The study highlights that such compounds can exhibit **significant antiviral activity against respiratory syncytial virus (RSV)** [4]. This suggests that the biological activity of terpene-based compounds can be profoundly enhanced or altered through structural modification, which is a key point for any comparative study.
- **Occurrence in Essential Oils:** **Alpha-Calacorene** was identified as a constituent in the essential oil of *Teucrium persicum*, as determined by Gas Chromatography-Mass Spectrometry (GC-MS) analysis [5]. This is a common context in which such compounds are found and studied.

## A Proposed Workflow for Comparative Analysis

Given the lack of a ready-made guide, here is a methodological workflow you could follow to conduct your own comparative study. The diagram below outlines the key stages.



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## Experimental Protocols for Key Areas

Here are detailed methodologies for two types of experiments relevant to comparing compounds like **alpha-Calacorene**, based on the search results.

### Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

This is a standard technique for identifying and comparing volatile compounds like sesquiterpenes [4] [5].

- **Instrumentation:** Use a GC system coupled with a mass spectrometer.
- **Column:** A non-polar (e.g., HP-5MS, DB-5) or polar (e.g., Carbowax 20M) capillary column is typical. The choice affects the elution order and Retention Index (RI) values [1] [5].
- **Temperature Program:** A common method involves a gradual temperature increase. For example: hold at **50°C for 5 minutes**, then ramp at **3°C per minute to 240°C** [5].
- **Carrier Gas:** Helium, with a flow rate of around **0.8 mL/min** [5].
- **Identification:** Compounds are identified by comparing their mass spectra with standard libraries (e.g., NIST, Wiley) and by calculating their **Kovats Retention Index (RI)** against a hydrocarbon standard series for comparison with literature values [1] [5].

### Anti-Respiratory Syncytial Virus (RSV) Activity Assay

The search results highlight this as a relevant bioactivity for terpene-derived compounds [4].

- **Cell and Virus Culture:** Use a susceptible cell line (like HEP-2 cells) cultured in appropriate media. The RSV stock is propagated in these cells.
- **Cytotoxicity Assay (CC<sub>50</sub>):** First, determine the compound's cytotoxicity. Seed cells in a plate, treat with serially diluted compounds and incubate. Cell viability is measured using a method like the MTT assay, which measures mitochondrial activity in living cells.
- **Antiviral Assay (IC<sub>50</sub>):** Seed cells and infect them with a pre-determined quantity of RSV. Then, add serial dilutions of the test compound. Ribavirin is a common positive control. After incubation, the plaque formation is measured to calculate the **concentration that inhibits 50% of viral activity (IC<sub>50</sub>)** [4].
- **Mechanistic Study:** To explore the mechanism, as done for cleistoperone A, techniques like western blotting can be used to analyze the effect on specific signaling pathways, such as the **Akt/mTOR/p70S6K pathway** [4].

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## References

1.  $\alpha$ -Calacorene - the NIST WebBook [webbook.nist.gov]
2. - alpha | CAS#:21391-99-1 | Chemsrcc calacorene [chemsrc.com]
3.  $\alpha$ - Calacorene [webbook.nist.gov]
4. Targeted isolation of antiviral cinnamoylphloroglucinol- ... [pmc.ncbi.nlm.nih.gov]
5. Comparative Chemical Composition and Antioxidant Properties ... [brieflands.com]

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